

# Hygromycin B Fundamentals & Working Concentrations

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## Compound Focus: Hygromycin B

CAS No.: 31282-04-9

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**Table 1: Basic Properties and Mechanisms**

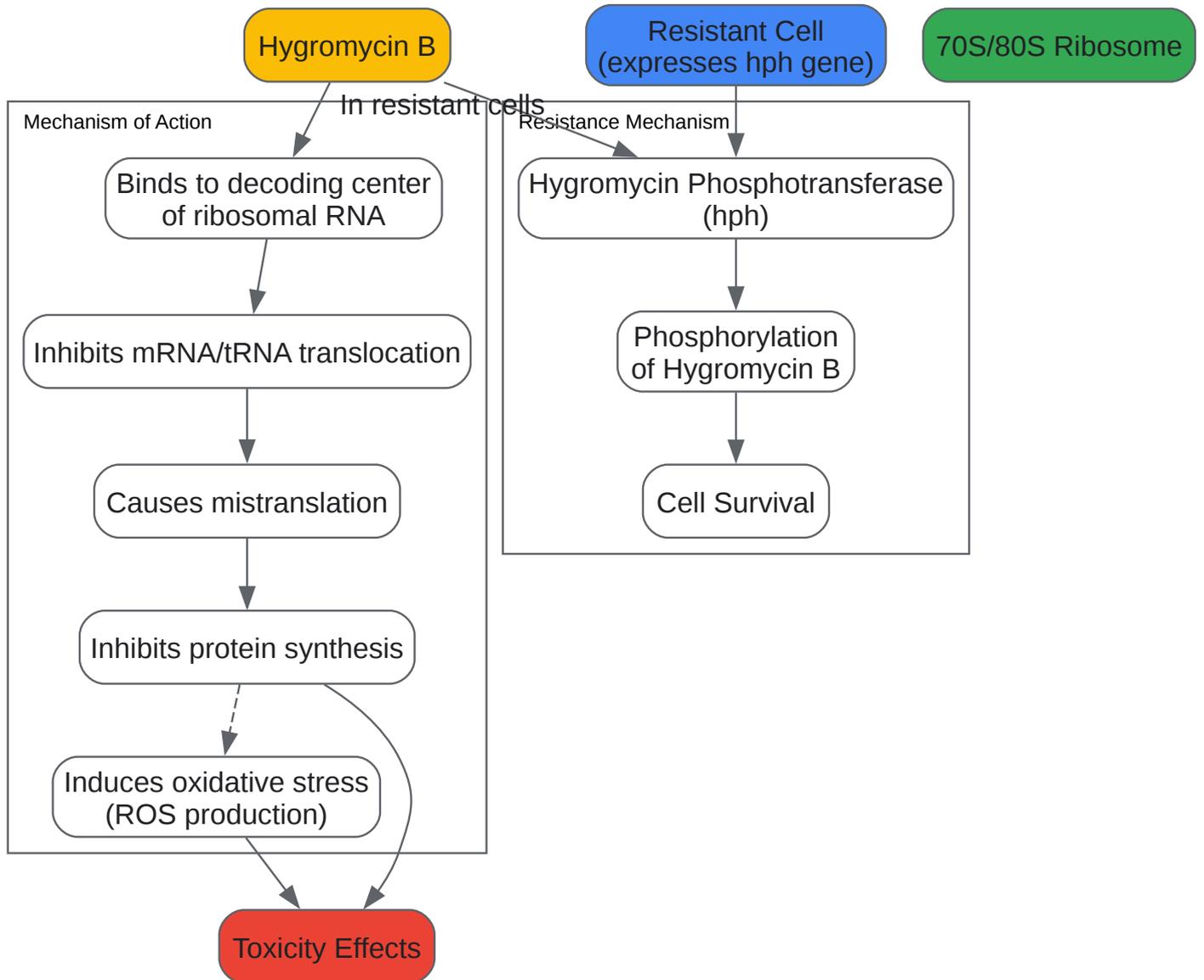
Property	Description
Antibiotic Class	Aminoglycoside (Aminocyclitol) [1] [2]
Producer	<i>Streptomyces hygrosopicus</i> [1] [3]
Mode of Action	Inhibits protein synthesis by disrupting ribosomal translocation and causing mistranslation [1] [4] [2].
Cellular Toxicity	Kills bacteria, fungi, and higher eukaryotic cells [1] [3]. In plants, cell death is partly mediated by reactive oxygen species (ROS) [5].
Resistance Gene	<i>hph</i> (hygromycin phosphotransferase), which inactivates Hygromycin B via phosphorylation [3] [6].

**Table 2: Typical Working Concentrations for Selection [1] [6]**

Cell Type	General Concentration Range	Common Starting Point
Mammalian Cells	50 - 200 µg/mL [1]	200 µg/mL [1] [6]
<i>E. coli</i> & Bacteria	50 - 100 µg/mL [1]	50 - 100 µg/mL [1]
Plant Cells	20 - 200 µg/mL [6]	-
Fungi	200 - 1000 µg/mL [6]	200 µg/mL [6]

## Mechanism of Hygromycin B Toxicity

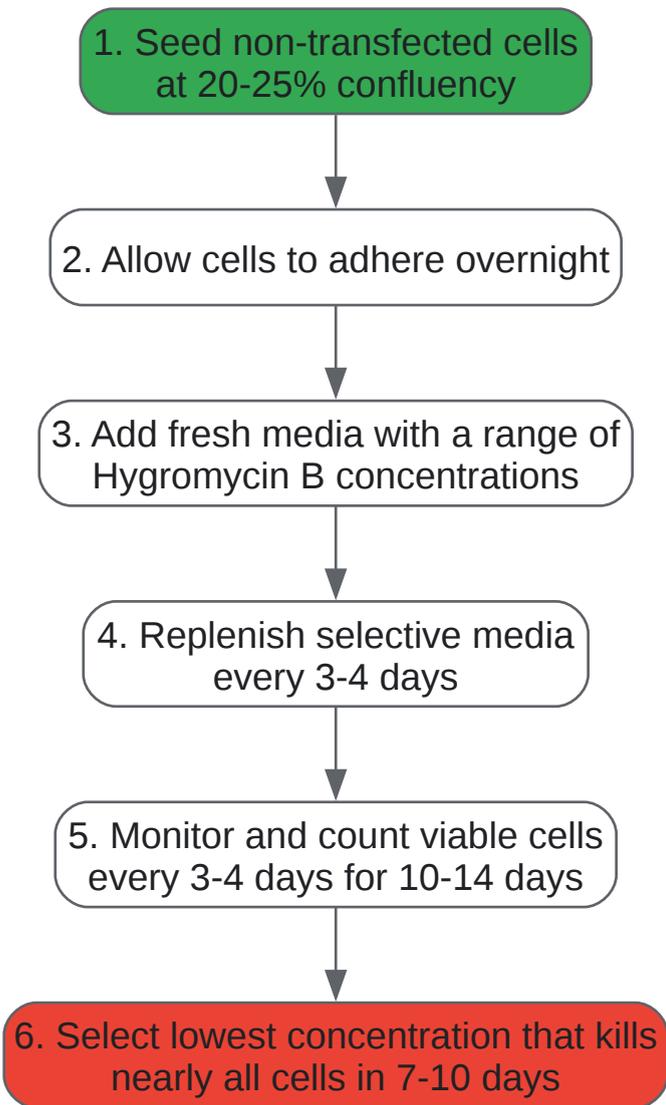
The following diagram illustrates the mechanism of **Hygromycin B** toxicity and the basis for resistance.



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## Determining Optimal Hygromycin B Concentration

A kill curve experiment is essential to determine the minimum concentration of **Hygromycin B** required to kill **your specific cell line** within 7-10 days. The workflow below outlines the key steps.



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## Frequently Asked Questions

- **What is the stability and storage condition for Hygromycin B solution?** The antibiotic is stable for at least 2 years when stored at 2-8°C [6]. It is supplied as a sterile solution in water or PBS [7] [6]. While it is stable for about a month at 37°C, you should avoid repeated freeze-thaw cycles [1] [6].
- **My transfected cells are dying during selection. What could be wrong?** This is often due to using an antibiotic concentration that is too high. Re-evaluate the optimal concentration by performing a new kill curve experiment. Also, ensure your **Hygromycin B stock solution is still potent** by testing it on a

sensitive cell line, and confirm that your culture medium is changed regularly to maintain effective selection pressure [2] [6].

- **Why are my control (non-transfected) cells not dying?** If non-resistant cells are surviving, the likely cause is an insufficient concentration of **Hygromycin B**. Double-check your dilution calculations and confirm the final concentration in your culture dishes. Additionally, make sure you are not using too high a cell density, as this can allow non-transfected cells to survive by chance [6].
- **Can Hygromycin B be used in combination with other antibiotics?** Yes, **Hygromycin B** can be used for dual selection with other antibiotics, such as Geneticin (G418), Zeocin, Blastidicin, or Puromycin [2] [7]. However, when antibiotics are combined, cellular sensitivity can change. It is **essential to perform new kill curves for each antibiotic combination** to determine the correct working concentrations [2].
- **The color of my Hygromycin B solution is dark. Is it still good?** Yes. **Hygromycin B** solutions can range from light yellow to dark brown (caramel color) without any loss of activity. The concentrated stock tends to be darker, and this color variation is normal [6].

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## References

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